# experimental protocol for ammelide quantification in milk products

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Ammelide* |
| *CAS No.:* | *167613-80-1* |
| *Cat. No.:* | *B071617* |

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Application Note: Quantitative Analysis of **Ammelide** in Milk Matrix via HILIC-MS/MS

## Executive Summary

This protocol details a robust methodology for the quantification of **Ammelide** (a hydrolysis product of melamine) in complex milk matrices (powder and liquid). Unlike melamine, **ammelide** possesses amphoteric properties and higher polarity, rendering standard C18 Reversed-Phase (RP) chromatography ineffective due to poor retention and ion suppression in the void volume.

This guide utilizes Hydrophilic Interaction Liquid Chromatography (HILIC) coupled with Tandem Mass Spectrometry (MS/MS). The protocol incorporates Isotopically Labeled Internal Standards (ILIS) and Mixed-Mode Cation Exchange (MCX) Solid Phase Extraction (SPE) to ensure regulatory compliance (LOD < 0.05 mg/kg) and scientific integrity.

## Scientific Rationale & Mechanistic Insight

### The Polarity Challenge

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**Ammelide** (4,6-diamino-2-hydroxy-1,3,5-triazine) exists as a zwitterion. In standard acidic mobile phases, it is highly polar.

- Failure of C18: On a C18 column, **ammelide** elutes with the solvent front (

  ), co-eluting with salts and proteins that cause massive signal suppression.

- The HILIC Solution: By using a polar stationary phase (e.g., Zwitterionic or Amide) with a high-organic mobile phase, water forms a stagnant layer on the silica surface. **Ammelide** partitions into this water layer, providing sufficient retention (

  ) to separate it from matrix interferences.

## Self-Validating Extraction Strategy

To satisfy the "Trustworthiness" requirement, this protocol uses a Mixed-Mode Strong Cation Exchange (MCX) cleanup.

- Acidic Load: The sample is acidified (pH < 2), protonating the **ammelide** (

  and

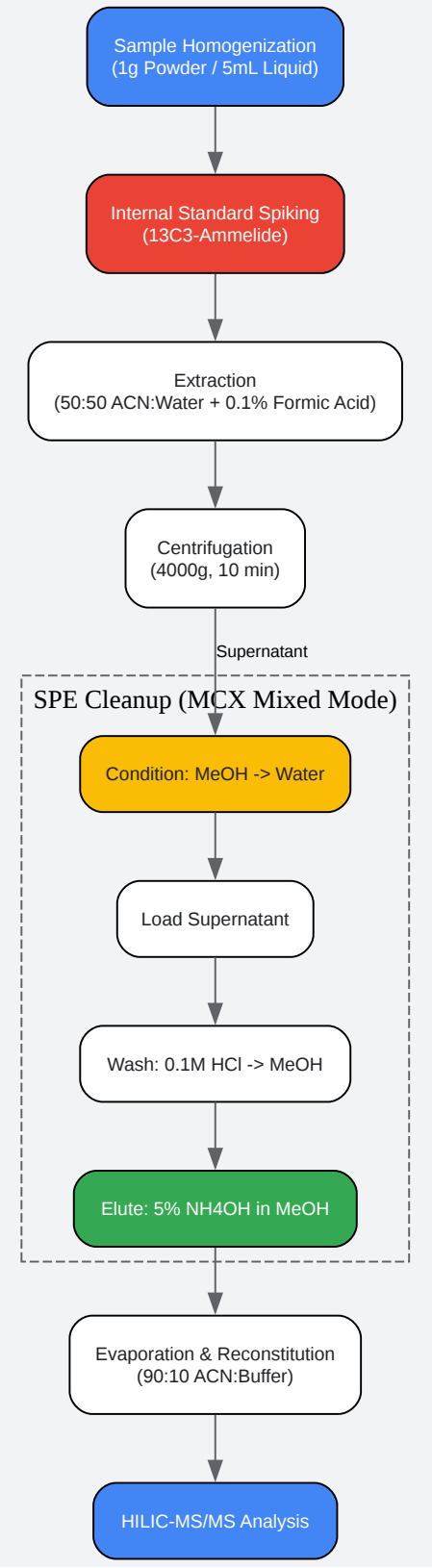
  ). The positively charged amine groups bind electrostatically to the sulfonate groups of the SPE sorbent.

- Organic Wash: Removes hydrophobic interferences (fats).

- Basic Elution: A high pH solvent neutralizes the amine, breaking the electrostatic bond and releasing the purified **ammelide**.

## Workflow Visualization

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Figure 1: Step-by-step workflow for the extraction and purification of **ammelide** from milk matrix.[1][2]

# Materials & Reagents

| Component | Specification | Purpose |
|---|---|---|
| Analyte Standard | Ammelide (CAS 645-93-2), >98% purity | Calibration |
| Internal Standard | [13C3]-Ammelide (or [15N3]-Melamine if unavailable) | Correction for recovery & matrix effects |
| Extraction Solvent | Acetonitrile (LC-MS Grade) / Water (Milli-Q) | 50:50 v/v ensures solubility of polar triazines |
| SPE Cartridge | Oasis MCX or Bond Elut Plexa PCX (60mg/3mL) | Mixed-mode cation exchange for basic retention |
| Mobile Phase A | 10mM Ammonium Formate + 0.1% Formic Acid in Water | Provides ionic strength for HILIC |
| Mobile Phase B | Acetonitrile + 0.1% Formic Acid | Organic modifier |

# Detailed Experimental Protocol

## Step 1: Sample Preparation & Extraction

Rationale: Milk contains high protein and fat. Direct injection ruins HILIC columns. The 50:50 extraction solvent precipitates proteins while keeping **ammelide** soluble.

- Weighing: Weigh 1.0 g of milk powder (or 5.0 mL liquid milk) into a 50 mL polypropylene centrifuge tube.
- Spiking (Crucial): Add 50 µL of Internal Standard solution (10 µg/mL [13C3]-**Ammelide**). Vortex for 30 seconds to equilibrate.[2]
- Extraction: Add 10 mL of Extraction Solvent (50:50 ACN:Water, 0.1% Formic Acid).
- Agitation: Shake vigorously for 20 minutes (mechanical shaker recommended).

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- Clarification: Centrifuge at 4000 x g for 10 minutes at 4°C.
- Supernatant Prep: Transfer 2 mL of the supernatant to a clean tube. Add 2 mL of 0.1 M HCl.
  - Note: Acidification is critical here to ensure **Ammelide** is fully protonated (
    ) before SPE loading.

## Step 2: SPE Cleanup (MCX)

Rationale: MCX retains the positively charged **ammelide** while fats and neutral sugars pass through.

- Condition: 3 mL Methanol followed by 3 mL Water.
- Load: Pass the acidified sample extract (from Step 1.6) through the cartridge at a rate of ~1 mL/min.
- Wash 1 (Aqueous): 3 mL 0.1 M HCl. (Removes sugars/proteins).
- Wash 2 (Organic): 3 mL Methanol. (Removes fats/lipids).
- Elute: 3 mL 5% Ammonium Hydroxide in Methanol.
  - Mechanism:[3][4][5] The base neutralizes the **ammelide**, breaking the ionic interaction with the sorbent.
- Reconstitution: Evaporate the eluate to dryness under Nitrogen at 40°C. Reconstitute in 1.0 mL of Mobile Phase (90:10 ACN:Buffer).

## Step 3: LC-MS/MS Parameters

Chromatography (HILIC):

- Column: Waters ACQUITY UPLC BEH HILIC (2.1 x 100 mm, 1.7 µm) or equivalent (e.g., TSKgel Amide-80).
- Temperature: 35°C.

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- Flow Rate: 0.4 mL/min.[6]
- Injection Vol: 2-5 µL.

Gradient Table:

| Time (min) | % Mobile Phase A (Buffer) | % Mobile Phase B (ACN) | State |
|---|---|---|---|
| **0.0** | **5** | **95** | **Initial** |
| 1.0 | 5 | 95 | Hold |
| 4.0 | 40 | 60 | Elution |
| 5.0 | 40 | 60 | Wash |
| 5.1 | 5 | 95 | Re-equilibration |

| 8.0 | 5 | 95 | End |

Mass Spectrometry (ESI+):

- Source: Electrospray Ionization (Positive Mode).
- Capillary Voltage: 3.0 kV.
- Desolvation Temp: 400°C.

MRM Transitions (Quantification):

| Analyte | Precursor (m/z) | Product (m/z) | CE (eV) | Role |
|---|---|---|---|---|
| Ammelide | **129.1** | **86.1** | **22** | **Quantifier** |
| | 129.1 | 44.1 | 30 | Qualifier |

| [13C3]-**Ammelide** | 132.1 | 89.1 | 22 | Internal Std |

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# Data Analysis & Validation

## Calculation

Quantification is performed using the Isotope Dilution Method.

Where RRF is the Relative Response Factor derived from the calibration curve.

## Performance Criteria (Self-Validation)

To ensure the system is valid, every run must meet these criteria:

- Retention Time: **Ammelide** must elute between 2.5 - 3.5 min (depending on column void).
- Ion Ratio: The ratio of Product Ions (86/44) must be within ±20% of the reference standard.
- IS Recovery: The absolute area of the Internal Standard in samples must be >50% of the IS area in the pure solvent standard. (Lower recovery indicates suppression or extraction failure).

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- To cite this document: BenchChem. [experimental protocol for ammelide quantification in milk products]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b071617/docs#experimental-protocol-for-ammelide-quantification-in-milk-products]

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